

Application Notes and Protocols for Administering Withaphysalin C to Animal Models

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Compound of Interest

Compound Name: Withaphysalin C

Cat. No.: B3427222

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct in vivo studies detailing the administration of isolated **Withaphysalin C** to animal models are not readily available in the current scientific literature. The following application notes and protocols are based on the in vitro mechanisms of **Withaphysalin C** and in vivo data from studies on extracts of *Physalis minima* and *Physalis angulata*, plants known to contain withaphysalins. These protocols should be considered as a starting point for investigation, and it is imperative that researchers conduct comprehensive dose-finding and toxicity studies for purified **Withaphysalin C** before commencing efficacy studies.

Introduction

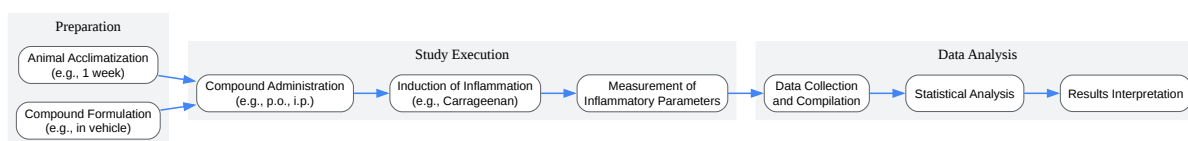
Withaphysalin C is a naturally occurring steroidal lactone belonging to the withanolide class of compounds. It is primarily isolated from plants of the *Physalis* genus, such as *Physalis minima*. **Withaphysalin C** has demonstrated significant anti-inflammatory properties in in vitro studies, suggesting its potential as a therapeutic agent for inflammatory diseases. These application notes provide a guide for researchers on the administration of **Withaphysalin C** to animal models for preclinical evaluation.

Mechanism of Action: Anti-inflammatory Signaling Pathways

In vitro studies on RAW264.7 macrophage cells have elucidated the anti-inflammatory mechanism of **Withaphysalin C**. It has been shown to inhibit the production of pro-inflammatory mediators by suppressing key signaling pathways.

A study on RAW264.7 macrophages indicated that 2,3-dihydro-**withaphysalin C**, a closely related compound, suppresses the nuclear translocation of NF- κ B p65 and the phosphorylation of STAT3. This leads to a downregulation of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2), as well as a reduction in the production of pro-inflammatory cytokines such as IL-6 and TNF- α .

Below is a diagram illustrating the proposed anti-inflammatory signaling pathway of **Withaphysalin C**.



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